

# thermodynamic properties of chlorine trifluoride at standard conditions

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## Compound of Interest

Compound Name: Chlorine trifluoride

Cat. No.: B1221197

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## Thermodynamic Properties of Chlorine Trifluoride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Chlorine trifluoride** (ClF<sub>3</sub>) is a powerful and highly reactive interhalogen compound. Its extreme oxidizing capabilities make it a compound of interest in various industrial and research applications, including as a fluorinating agent, an incendiary, and in the semiconductor industry for cleaning chemical vapor deposition chambers. A thorough understanding of its thermodynamic properties is crucial for safe handling, process optimization, and for theoretical modeling of its reactivity. This technical guide provides a comprehensive overview of the key thermodynamic properties of **chlorine trifluoride** at standard conditions (298.15 K and 1 bar), details the experimental methodologies used for their determination, and illustrates the fundamental relationships between these properties.

### Core Thermodynamic Properties

The fundamental thermodynamic properties of **chlorine trifluoride** at standard conditions are summarized in the table below. These values are essential for calculating reaction energies, equilibrium constants, and predicting the spontaneity of processes involving ClF<sub>3</sub>.

Thermodynamic Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation (gas)	$\Delta_f H^\circ$	$-164.65 \pm 5.14$	kJ/mol
Standard Molar Entropy (gas)	$S^\circ$	281.50	J/(mol·K)
Standard Molar Gibbs Free Energy of Formation (gas)	$\Delta_f G^\circ$	-123.0	kJ/mol
Standard Molar Heat Capacity (gas)	$C_{p,m}^\circ$	66.44	J/(mol·K)

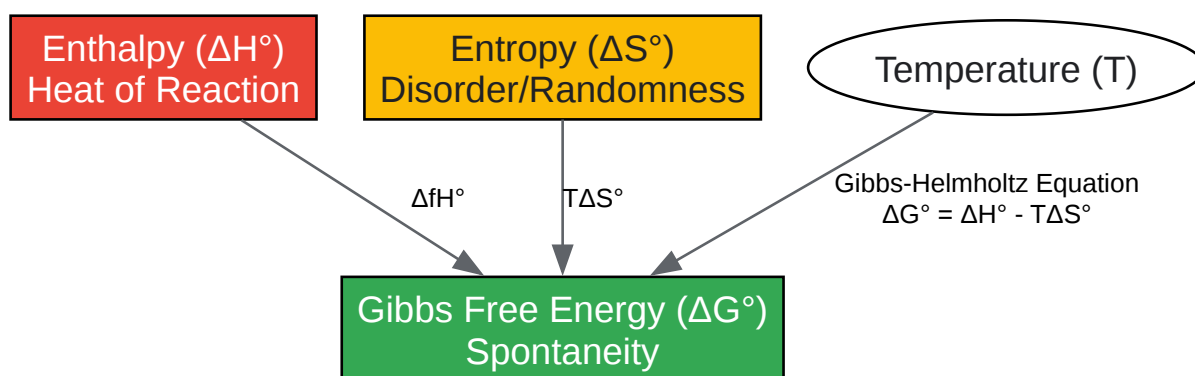
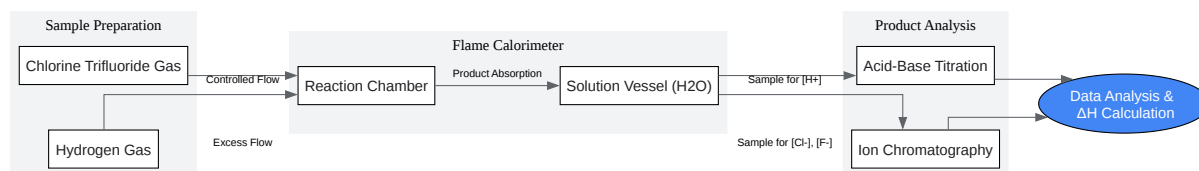
## Experimental Protocols

The determination of the thermodynamic properties of a highly reactive and hazardous substance like **chlorine trifluoride** requires specialized and meticulous experimental techniques. Below are the methodologies employed to measure the core thermodynamic parameters.

### Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )

The standard enthalpy of formation of **chlorine trifluoride** has been determined with high precision using fluorine flame calorimetry.<sup>[1]</sup> This technique is well-suited for highly reactive fluorine compounds.

Experimental Workflow: Fluorine Flame Calorimetry



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## References

- 1. Fluorine Flame Calorimetry III. The Heat of Formation of Chlorine Trifluoride at 298.15 K - PMC [pmc.ncbi.nlm.nih.gov]
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